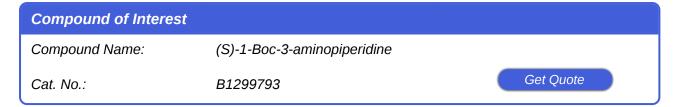


Multi-Enzyme Cascades for the Synthesis of Aminopiperidines: Application Notes and Protocols

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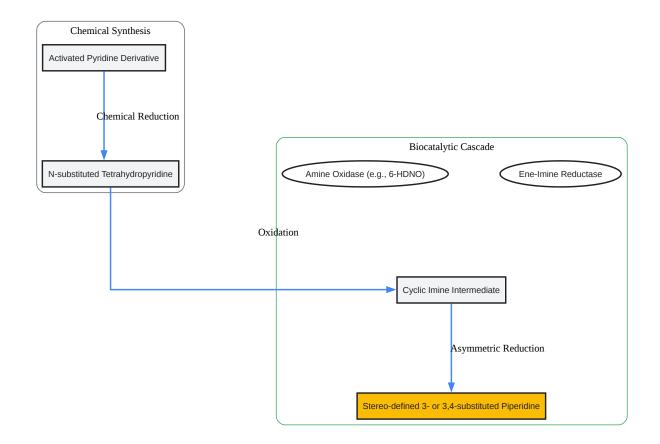
The synthesis of enantiomerically pure aminopiperidines, crucial building blocks for many pharmaceuticals, is a significant challenge in medicinal chemistry. Traditional chemical methods often involve multiple steps, harsh reaction conditions, and the need for extensive protecting group strategies. Biocatalysis, utilizing multi-enzyme cascades, offers an elegant and sustainable alternative, enabling the synthesis of complex chiral aminopiperidines in a single pot under mild conditions.[1][2][3] This document provides detailed application notes and protocols for several established multi-enzyme cascades for the synthesis of various substituted aminopiperidines.

Chemoenzymatic Dearomatization of Pyridines for Chiral 3- and 3,4-Substituted Piperidines

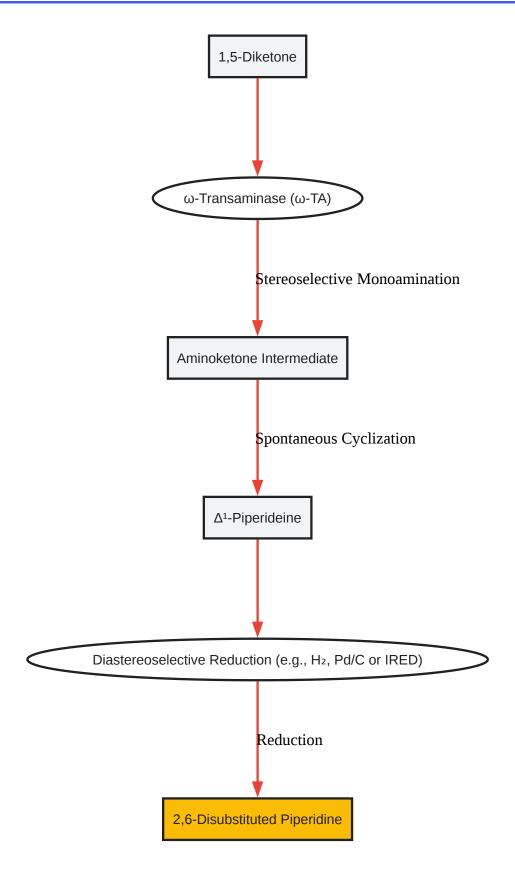
This approach combines chemical activation with a biocatalytic cascade for the asymmetric dearomatization of pyridines, yielding stereo-defined 3- and 3,4-substituted piperidines. This strategy has been successfully applied to the synthesis of key intermediates for the antipsychotic drugs Preclamol and OSU-6162, as well as the ovarian cancer therapeutic Niraparib.[4][5]

Signaling Pathway

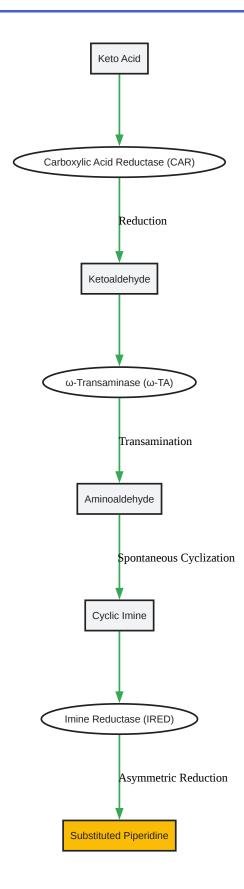




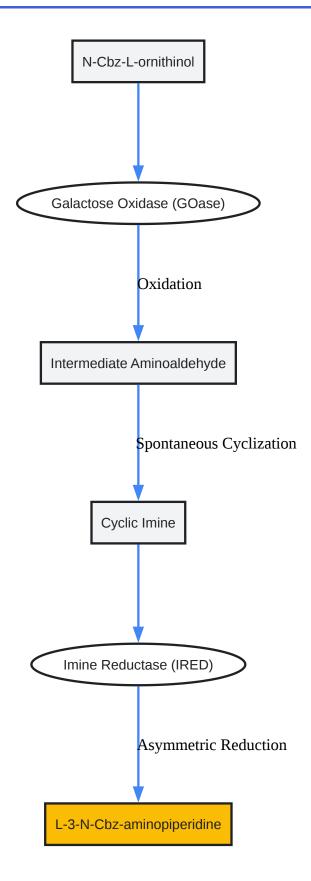




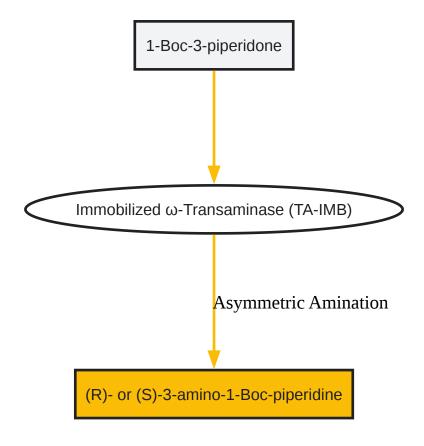












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